

An In-depth Technical Guide to the Patton-Reeder Indicator (Calconcarboxylic Acid)

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Compound of Interest

Compound Name: Calconcarboxylic acid

Cat. No.: B1221776

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the Patton-Reeder indicator, a crucial reagent in the field of analytical chemistry. It details the indicator's chemical properties, mechanism of action, experimental protocols for its use in complexometric titrations, and its synthesis.

Core Chemical Identity

The Patton-Reeder indicator, scientifically known as **Calconcarboxylic acid**, is an azo dye widely used for the determination of calcium ion concentration through complexometric titration. [1][2] Its IUPAC name is 3-hydroxy-4-[(2-hydroxy-4-sulfonaphthalen-1-yl)diazenyl]naphthalene-2-carboxylic acid.[1]

Chemical Formula: $C_{21}H_{14}N_2O_7S$ [1][3][4][5][6][7]

CAS Number: 3737-95-9[1][2][4][5][6][8]

Physicochemical Properties

The quantitative properties of the Patton-Reeder indicator are summarized below, providing a clear reference for laboratory applications.

Property	Value	Source(s)
Molar Mass	438.41 g/mol	[1][2][3][5][8]
Appearance	Dark red to dark purple or black powder	[4][5][7]
Melting Point	300°C (with decomposition)	[1][7]
Solubility	Soluble in water, ethanol, and sodium hydroxide.	[1][7][8][9]
Absorption Maximum (λ_{max})	568 – 573 nm (in acidic ethanol)	[2][4]
Density	1.6 ± 0.1 g/cm ³	[1]

Mechanism of Action: Complexometric Titration

The Patton-Reeder indicator is a metallochromic indicator that exhibits a distinct color change upon binding to metal ions.[9][10] It is particularly selective for calcium ions under specific pH conditions. The titration process relies on the principle that Ethylenediaminetetraacetic acid (EDTA), a strong chelating agent, forms a more stable complex with Ca^{2+} ions than the indicator does.[1][9]

The process occurs at a high pH, typically between 12 and 14.[1][11] This alkaline environment is crucial for precipitating magnesium ions as magnesium hydroxide ($\text{Mg}(\text{OH})_2$), thus preventing their interference with the calcium determination.[1][11][12]

Signaling Pathway:

- **Complex Formation:** Initially, the Patton-Reeder (PR) indicator is added to the solution containing calcium ions. It forms a wine-red colored complex (Ca-PR).[1] The free indicator is blue.[1]
- **Titration with EDTA:** A standardized solution of EDTA is gradually added to the sample. EDTA, being a stronger chelating agent, progressively binds with the free calcium ions.

- **Endpoint Detection:** Once all free Ca^{2+} ions are chelated by EDTA, the EDTA begins to displace the indicator from the Ca-PR complex. This releases the free indicator back into the solution.
- **Color Change:** The endpoint of the titration is marked by a sharp and stable color change from the wine-red of the Ca-PR complex to the pure blue of the free indicator, signifying that all calcium ions have been complexed by EDTA.[1][9]

The overall reaction can be summarized as: $\text{Ca-PR (Wine Red)} + \text{EDTA}^{4-} \rightarrow \text{PR (Blue)} + [\text{Ca-EDTA}]^{2-}$ [1]

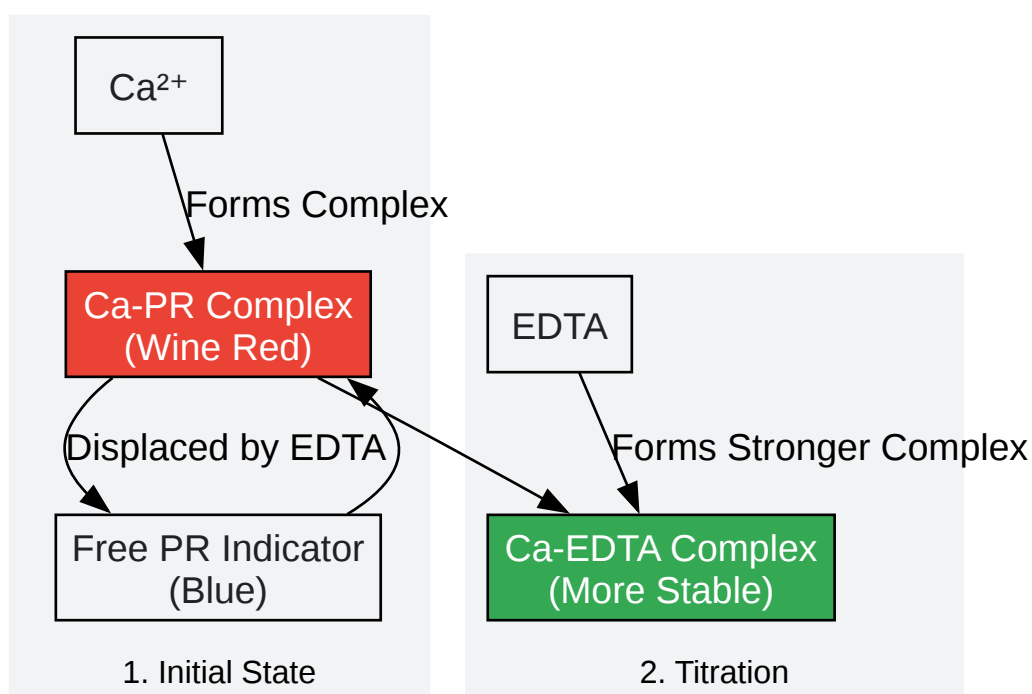


Figure 1: Patton-Reeder Indicator Signaling Pathway

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Figure 1: Patton-Reeder Indicator Signaling Pathway

Experimental Protocol: Determination of Calcium Hardness

This section outlines a detailed methodology for the quantitative analysis of calcium ions in a water sample using the Patton-Reeder indicator and EDTA titration.

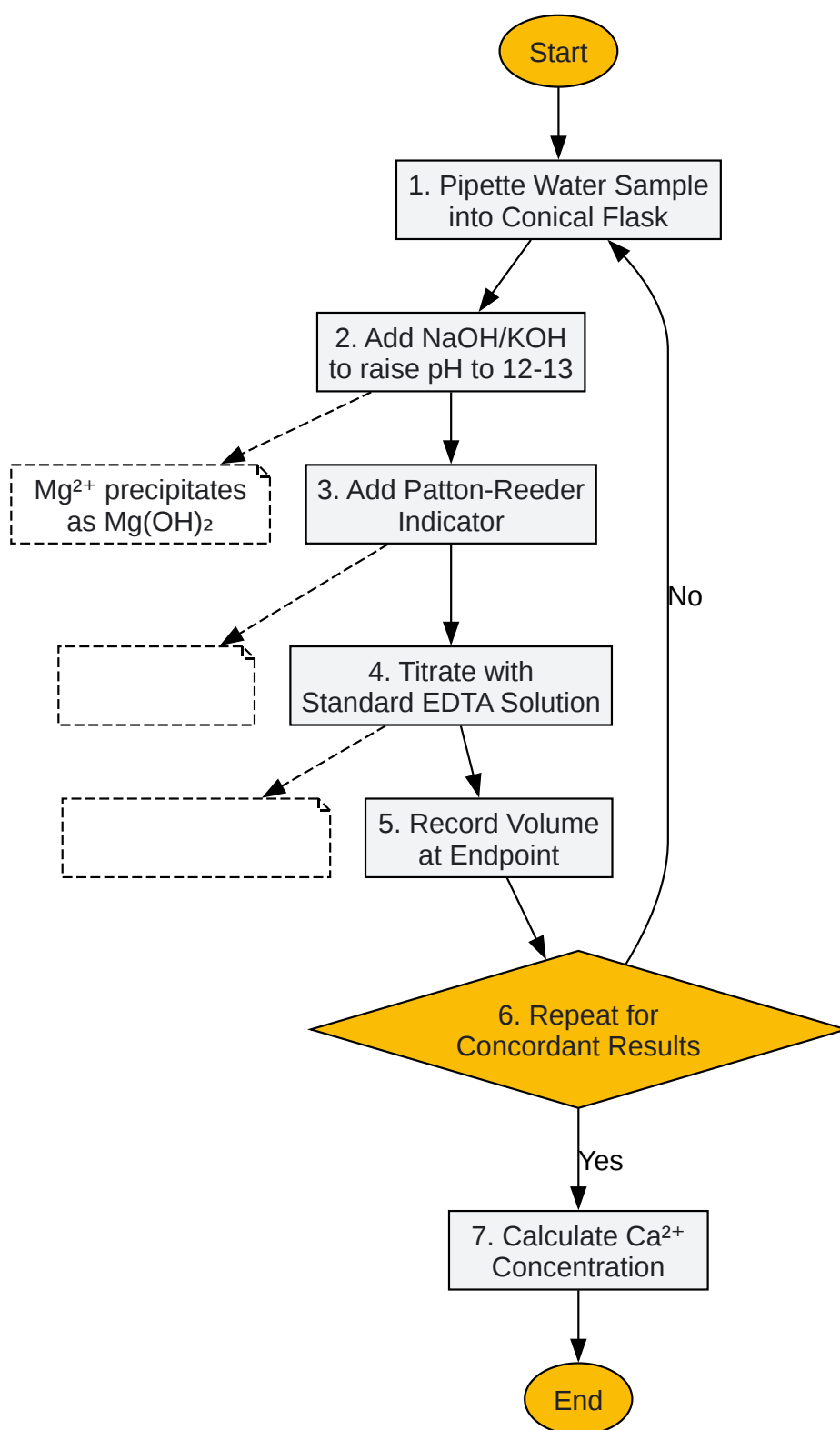
Reagents and Equipment:

- Water Sample
- Standard EDTA solution (e.g., 0.01 M)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH) solution (e.g., 10% or 1N)[12][13]
- Patton-Reeder indicator (solid, ground with NaCl, or as a solution)[12]
- Burette, Pipette, Conical Flask
- pH meter or pH indicator paper

Procedure:

- Sample Preparation: Pipette a precise volume (e.g., 25.00 mL or 50.00 mL) of the water sample into a clean conical flask.[12][14]
- pH Adjustment: Add NaOH or KOH solution dropwise to the sample until the pH of the solution is between 12 and 13.[11][13] This ensures the precipitation of any magnesium ions as $\text{Mg}(\text{OH})_2$, preventing interference.[12] Confirm the pH using a pH meter or appropriate indicator paper.
- Indicator Addition: Add a small amount (e.g., 30-40 mg) of the Patton-Reeder indicator to the flask.[12] Swirl the flask to dissolve the indicator. The solution should turn a distinct wine-red color, indicating the formation of the Ca-PR complex.[12]
- Titration: Fill a burette with the standard EDTA solution and record the initial volume. Titrate the sample with the EDTA solution while constantly swirling the flask.
- Endpoint Determination: Continue the titration until the color of the solution changes sharply from wine-red to a pure, stable blue.[12] This is the endpoint.

- Record and Repeat: Record the final volume of EDTA used. Repeat the titration with fresh samples at least two more times to ensure concordant results.
- Calculation: Calculate the concentration of calcium ions in the sample based on the volume of EDTA used, its concentration, and the initial sample volume.

Figure 2: Experimental Workflow for Ca^{2+} Titration[Click to download full resolution via product page](#)Figure 2: Experimental Workflow for Ca^{2+} Titration

Synthesis Protocol

The synthesis of **Calconcarboxylic acid** was first described by James Patton and Wendell Reeder in 1956.^[1] The process involves the coupling of a diazotized sulfonic acid with a naphthoic acid derivative.

Reactants:

- 1-amino-2-naphthol-4-sulfonic acid
- 2-hydroxy-3-naphthoic acid

Procedure:

- **Diazotization:** 1-amino-2-naphthol-4-sulfonic acid is diazotized. This chemical process converts the primary aromatic amine group ($-NH_2$) into a diazonium salt group ($-N_2^+$) using nitrous acid (usually generated in situ from sodium nitrite and a strong acid).
- **Coupling Reaction:** The resulting diazonium salt is then coupled with 2-hydroxy-3-naphthoic acid. This azo coupling reaction forms the final product, **Calconcarboxylic acid** (Patton-Reeder indicator).^[1]

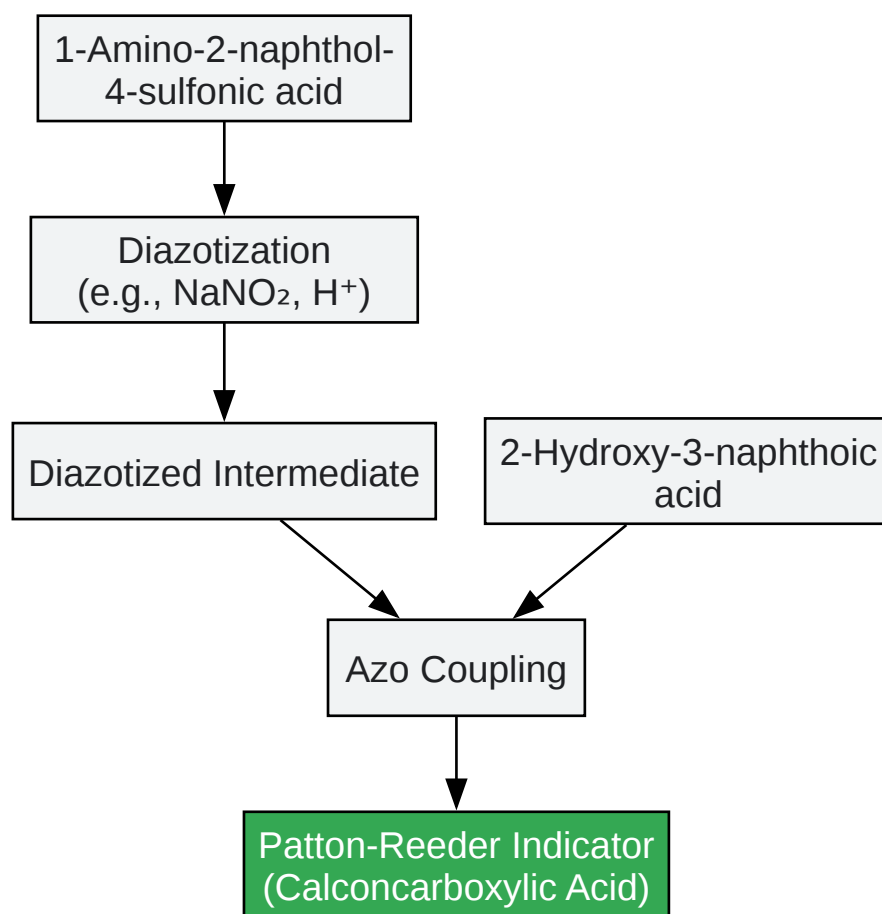


Figure 3: Synthesis of Patton-Reeder Indicator

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Figure 3: Synthesis of Patton-Reeder Indicator

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